

# Personal protective equipment for handling Thionalide

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## Compound of Interest

Compound Name: Thionalide

Cat. No.: B1682317

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## Essential Safety and Handling Guide for Thionalide

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Thionalide**. It is intended for researchers, scientists, and professionals in drug development to ensure the safe and effective use of this compound in a laboratory setting.

Chemical Identity:


Property	Value
Chemical Name	2-Mercapto-N-2-naphthylacetamide
Synonyms	Thionalid, Thiolanilide
CAS Number	93-42-5
Molecular Formula	C <sub>12</sub> H <sub>11</sub> NOS
Molecular Weight	217.29 g/mol
Appearance	White to ivory-colored solid/needles. <sup>[1][2]</sup>
Solubility	Insoluble in water; freely soluble in most organic solvents. <sup>[1]</sup>

## Hazard Identification and GHS Classification

**Thionalide** is classified as a hazardous substance. All personnel must be fully aware of its potential dangers before handling.

Hazard Class	GHS Classification
Skin Corrosion/Irritation	Category 2 (H315: Causes skin irritation)[2]
Serious Eye Damage/Eye Irritation	Category 1 (H318: Causes serious eye damage) [2]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (H335: May cause respiratory irritation)[2]
Acute Toxicity	Harmful by ingestion, inhalation, and skin absorption.[2]

Pictograms:

 alt text

Signal Word: Danger

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Thionalide** to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Double-gloving is recommended.	Prevents skin contact, which can cause irritation and absorption.
Eye and Face Protection	Safety goggles and a face shield.	Protects against splashes and airborne particles, preventing serious eye damage.
Respiratory Protection	NIOSH-approved respirator with cartridges for organic vapors and particulates.	Prevents respiratory tract irritation from inhalation of dust or aerosols.
Body Protection	A chemical-resistant lab coat or apron worn over personal clothing.	Protects against spills and contamination of personal clothing.
Footwear	Closed-toe shoes made of a non-absorbent material.	Protects feet from spills.

## Operational Plan: Safe Handling Procedures

Adherence to the following step-by-step procedures is critical for the safe handling of **Thionalide**.

### 1. Pre-Operational Checks:

- Ensure all necessary PPE is available and in good condition.
- Verify that the chemical fume hood is functioning correctly.
- Locate the nearest safety shower and eyewash station.
- Have a chemical spill kit readily accessible.

### 2. Handling and Preparation:

- All handling of **Thionalide** powder must be conducted within a certified chemical fume hood.
- Avoid the generation of dust.
- Use dedicated spatulas and weighing boats for **Thionalide**.

- When preparing solutions, slowly add **Thionalide** to the solvent to prevent splashing.

### 3. Post-Handling Procedures:

- Decontaminate all surfaces and equipment that have come into contact with **Thionalide** using an appropriate solvent (e.g., 70% ethanol), followed by a soap and water wash.
- Dispose of all contaminated disposable materials as hazardous waste.
- Wash hands thoroughly with soap and water after removing gloves.

## Emergency Procedures

In the event of an emergency, follow these procedures immediately.

Emergency Situation	Procedure
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand). For large spills, evacuate the area and contact the appropriate emergency response team.

## Disposal Plan

All waste containing **Thionalide** must be treated as hazardous waste.

### 1. Waste Collection:

- Collect all solid waste (e.g., contaminated gloves, weighing boats, paper towels) in a designated, labeled hazardous waste container.
- Collect all liquid waste containing **Thionalide** in a separate, labeled hazardous waste container. Do not mix with other solvent waste unless compatibility is confirmed.

### 2. Waste Disposal:

- Arrange for the disposal of hazardous waste through your institution's environmental health and safety office.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

## Experimental Protocol: Preparation of a Thionalide Stock Solution

This protocol outlines the steps for the safe preparation of a 10 mM stock solution of **Thionalide** in Dimethyl Sulfoxide (DMSO).

#### Materials:

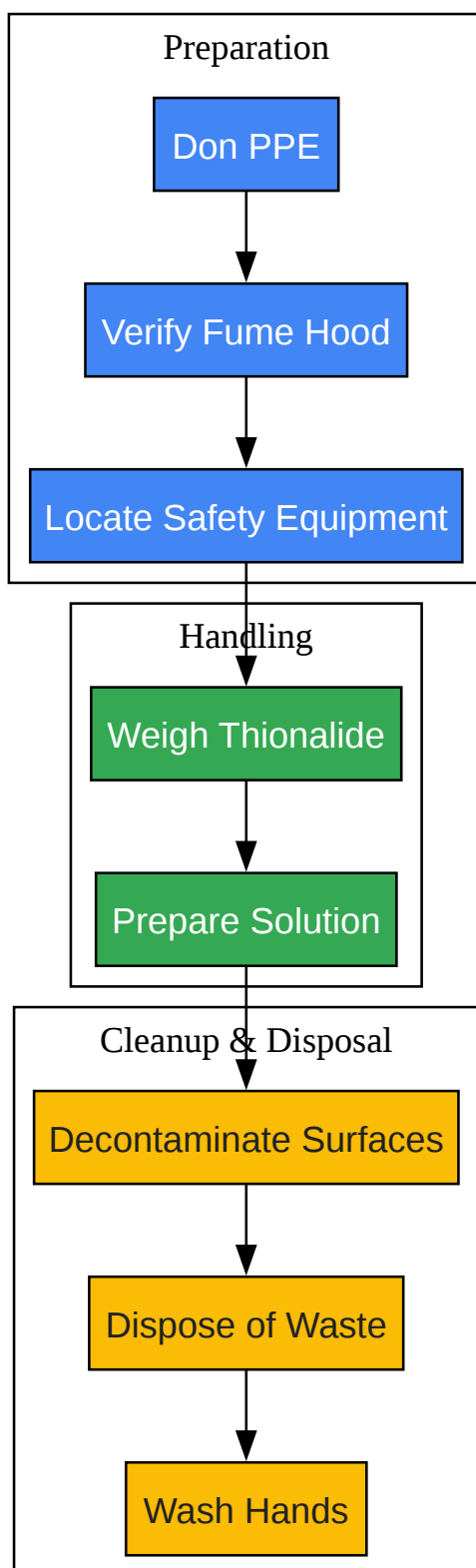
- **Thionalide** powder
- Anhydrous DMSO
- Calibrated analytical balance
- Chemical fume hood
- Vortex mixer
- Appropriate glassware (e.g., volumetric flask)
- Micropipettes

#### Procedure:

- Preparation: Don all required PPE and perform pre-operational checks.

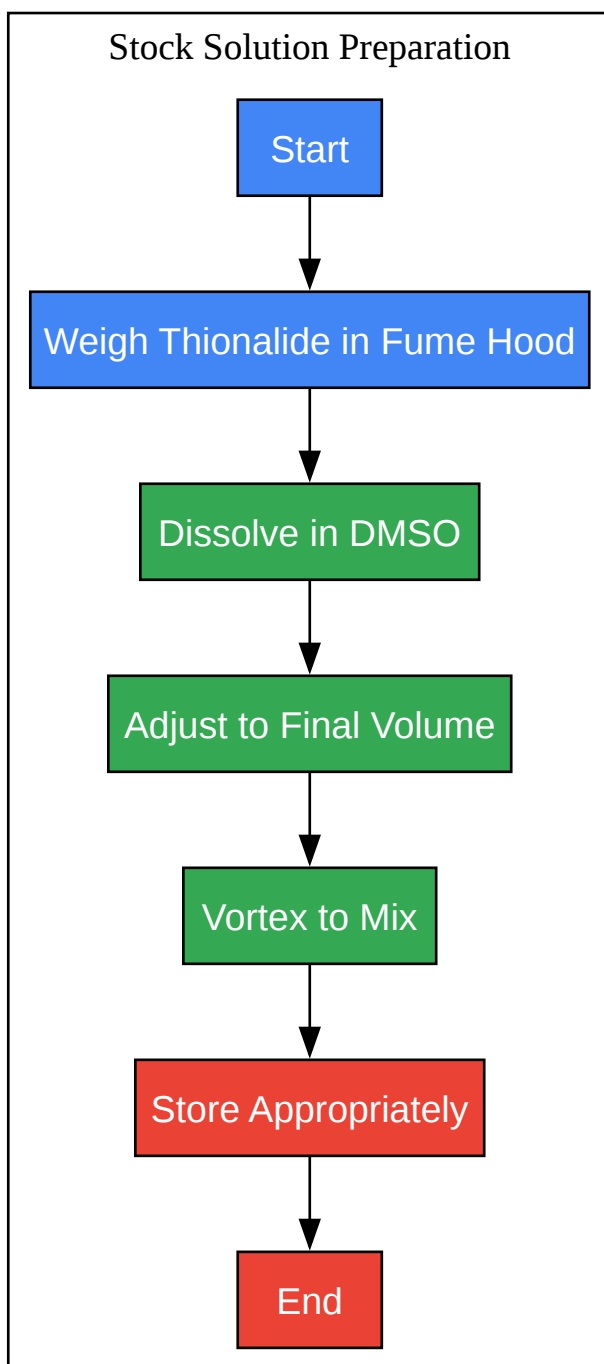
- Weighing: In a chemical fume hood, carefully weigh out the required amount of **Thionalide** using a tared weigh boat.
- Dissolution: Transfer the weighed **Thionalide** to a volumetric flask. Add a portion of the total required volume of DMSO and gently swirl to dissolve the solid.
- Final Volume: Once the **Thionalide** is completely dissolved, add DMSO to the final desired volume.
- Mixing: Cap the flask and mix the solution thoroughly using a vortex mixer.
- Storage: Store the stock solution in a tightly sealed, labeled container at the appropriate temperature, protected from light.

## Visualizations



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Caption: Workflow for the safe handling of **Thionalide**.



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Caption: Experimental workflow for preparing a **Thionalide** stock solution.



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## References

- 1. Thionalide [drugfuture.com]
- 2. Thionalide | C<sub>12</sub>H<sub>11</sub>NOS | CID 66733 - PubChem [pubchem.ncbi.nlm.nih.gov]
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